

greenness assessment of amprolium analytical methods

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Compound Focus: Amprolium

CAS No.: 121-25-5

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Comparison of Greenness Assessment Metrics

The table below summarizes the greenness appraisal results for two analytical methods, based on information from recent studies.

Analytical Method	Assessment Tools Used	Key Findings & Comparative Greenness	Reported Experimental Conditions
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| **Green Spectrophotometric Methods** [1] [2] | Analytical Eco-Scale, GAPI, AGREEmetric [1] | The methods were appraised as **green** using these tools. They offer simplicity, use generally benign reagents, and are considered environmentally friendly [1] [2]. | • **Reagent:** Eosin Y in acidic medium [2]. • **Detection:** Spectrophotometric (Absorbance at 547 nm) or Spectrofluorimetric (λ_{ex} 470 nm / λ_{em} 552 nm) [2]. • **Solvent:** Predominantly aqueous buffer systems [2]. | | **Stability-Indicating HPLC Method** [3] | Analytical Eco-Scale, GAPI, AGREE, BAGI, RGB [3] | The method was designed for sustainability. Assessments with tools like AGREE and the Analytical Eco-Scale illustrated its **enhanced environmental friendliness** [3]. | • **Column:** Supelcosil C18 [3]. • **Mobile Phase:** 0.05 M KH_2PO_4 and Acetonitrile (80:20, v/v) [3]. • **Flow Rate:** 2.0 mL min^{-1} [3]. |

Detailed Experimental Protocols

For researchers interested in replicating or evaluating these methods, here is a detailed breakdown of the experimental protocols, particularly for the spectrophotometric approaches.

Spectrophotometric & Spectrofluorimetric Methods [2]

This methodology targets the tertiary amino groups in **amprolium** to form an ion-pair complex.

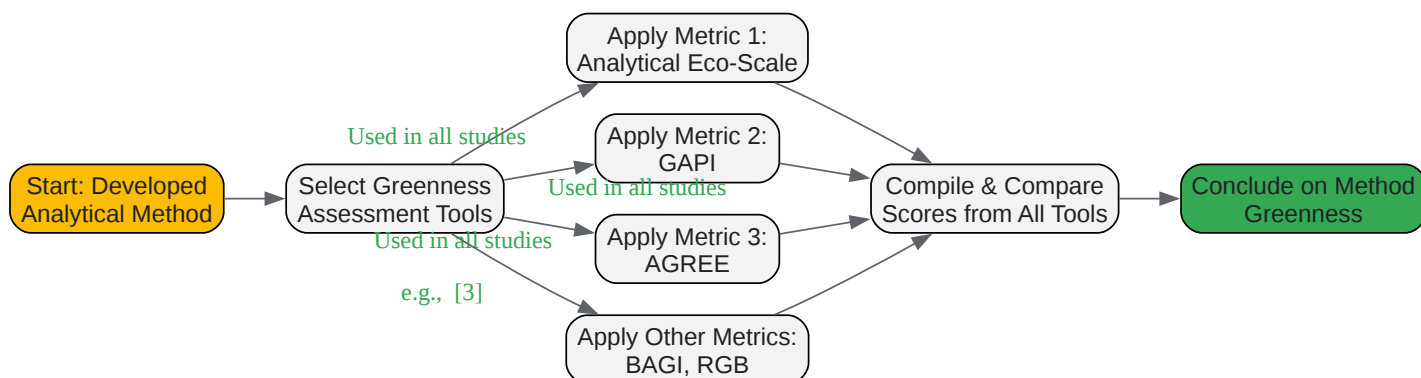
- **Reaction Mechanism:** In an acidic medium (acetate buffer, pH 2.5-3.5), **amprolium** reacts with the xanthene dye **Eosin Y** to form an orange-red colored ion-pair complex [2].
- **Key Optimization Steps:**
 - **Effect of pH:** The reaction is highly sensitive to pH. Maximum absorbance for spectrophotometry was achieved at pH 3.5 for **amprolium**, while the spectrofluorimetric method (which measures the quenching of Eosin Y's fluorescence) worked best at pH 3.0 [2].
 - **Effect of Buffer Volume:** The volume of acetate buffer was optimized to 1 mL for the highest analytical response [2].
 - **Reagent Concentration:** A concentration of (5×10^{-3}) M Eosin Y was used [2].
- **Measurement:**
 - **Spectrophotometric (Method I):** The absorbance of the complex is measured at **547 nm** [2].
 - **Spectrofluorimetric (Method II):** The complex is excited at 470 nm, and the quenching of fluorescence is measured at an emission wavelength of **552 nm** for **amprolium** [2].

HPLC Method [3]

- The method was developed for the simultaneous determination of **amprolium** and other drugs. It was validated as per ICH guidelines and subjected to stress testing to prove its stability-indicating nature [3].

Greenness Assessment Workflow

To clearly illustrate the process of evaluating the environmental impact of an analytical method, the following diagram maps out the key steps and decision points, referencing the tools mentioned in the research.



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Key Insights on Greenness Evaluation

Based on the gathered data, here are the main conclusions:

- **Spectrophotometric methods are strong green alternatives** as they typically use less energy and smaller amounts of safer solvents (like water and simple buffers) compared to traditional chromatography [2].
- **HPLC methods can be designed with greenness in mind** by optimizing mobile phase composition, though they often have higher energy consumption and may use more hazardous organic solvents like acetonitrile [3].
- **Multi-metric assessment provides a comprehensive view** as using several tools (Eco-Scale, GAPI, AGREE) is the standard for a robust evaluation of a method's environmental impact [1] [3].

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References

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2. Two analytical approaches for determination of amprolium ... [nature.com]

3. Development and validation of a stability-indicating HPLC ... [pubmed.ncbi.nlm.nih.gov]

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